

Personal protective equipment (PPE) for handling strontium peroxide powder

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Compound of Interest

Compound Name: *Strontium peroxide*

Cat. No.: *B074079*

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Technical Support Center: Safe Handling of Strontium Peroxide Powder

This guide provides essential safety information, troubleshooting, and frequently asked questions regarding the appropriate personal protective equipment (PPE) for handling **strontium peroxide** (SrO_2) powder. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **strontium peroxide** powder?

A1: **Strontium peroxide** is a strong oxidizer and can cause skin, eye, and respiratory irritation. [1][2][3][4][5] Contact with combustible materials may cause a fire. [1] Inhalation can lead to respiratory tract irritation, coughing, and breathing difficulties. [1][5] It can also cause serious eye damage upon contact. [3][4]

Q2: What is the minimum required PPE for handling small quantities of **strontium peroxide** in a well-ventilated laboratory?

A2: For handling small quantities in a properly functioning chemical fume hood, the minimum required PPE includes:

- Eye Protection: Chemical safety goggles. [2][4]

- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene, or PVC).[2][6]
- Body Protection: A lab coat or chemical-resistant apron.[2]

Q3: When is respiratory protection necessary?

A3: Respiratory protection is required when engineering controls, such as a chemical fume hood, are not available or are insufficient to maintain airborne concentrations below exposure limits.[1] Since no specific occupational exposure limits have been established for **strontium peroxide**, it is best practice to use a NIOSH-approved respirator with particulate filters (type P3) whenever there is a potential for inhaling the powder.[1][4]

Q4: What type of gloves are most suitable for handling **strontium peroxide** powder?

A4: Nitrile, neoprene, or PVC gloves are recommended for handling **strontium peroxide**. [2][6] It is crucial to avoid cotton or leather gloves as they can be combustible.[2] Always inspect gloves for any signs of degradation or punctures before use and wash hands thoroughly after removal.[3]

Q5: What should I do in case of accidental skin or eye contact with **strontium peroxide** powder?

A5:

- Skin Contact: Immediately remove all contaminated clothing and flush the affected skin with plenty of water for at least 15 minutes.[1] Seek medical attention if irritation persists.[1]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][4] Seek immediate medical attention.[1][3]

Quantitative Data Summary

Currently, there are no established occupational exposure limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), for **strontium peroxide** from major regulatory bodies like OSHA or ACGIH.[1] Therefore, exposure should be kept as low as reasonably achievable.

Parameter	Value	Source
OSHA PEL	Not Established	[1]
ACGIH TLV	Not Established	[1]

Experimental Protocol: Donning and Doffing of PPE

This protocol outlines the standard procedure for putting on (donning) and taking off (doffing) PPE to minimize contamination when working with **strontium peroxide** powder.

1. Donning Sequence:

- Hand Hygiene: Wash hands thoroughly with soap and water.
- Gown/Coveralls: Put on a disposable gown or chemical-resistant coveralls.
- Respiratory Protection: If required, perform a fit check and don the NIOSH-approved respirator.
- Eye and Face Protection: Put on chemical safety goggles. If a significant splash risk exists, also wear a face shield over the goggles.[7]
- Gloves: Don the first pair of chemical-resistant gloves, ensuring the cuffs are pulled over the sleeves of the gown. For enhanced safety, a second pair of gloves can be worn (double-gloving).

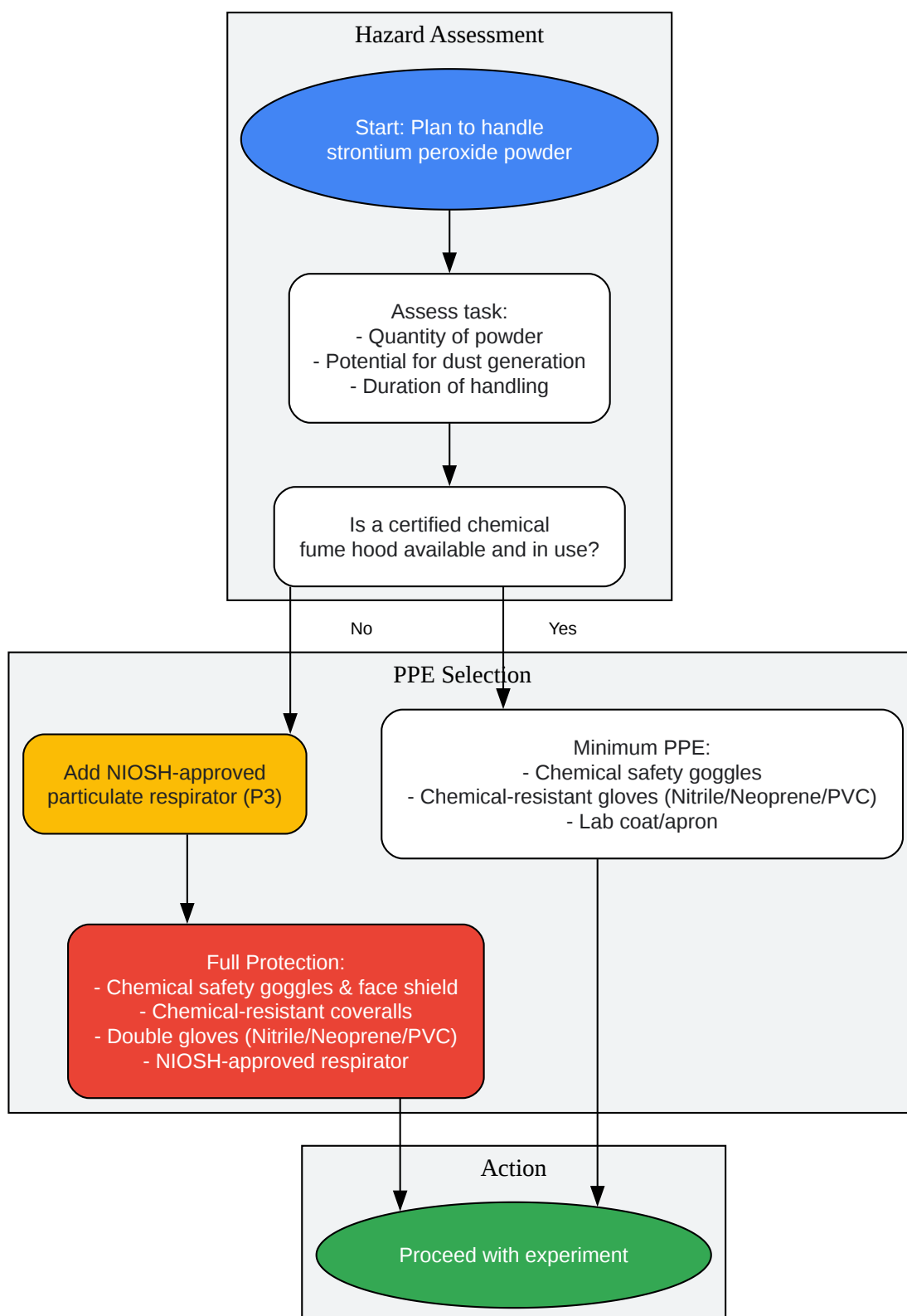
2. Doffing Sequence (to be performed in a designated area):

- Outer Gloves (if double-gloved): Remove the outer pair of gloves by peeling them off from the cuff, turning them inside out.
- Gown/Coveralls: Remove the gown or coveralls by rolling it down and away from the body, turning it inside out.
- Hand Hygiene: Perform hand hygiene.
- Eye and Face Protection: Remove the face shield (if used) and then the goggles from the back of the head forward.
- Respiratory Protection: Remove the respirator from the back of the head forward.
- Inner Gloves: Remove the inner pair of gloves using the same technique as the outer pair.
- Final Hand Hygiene: Wash hands thoroughly with soap and water.

Visualizations

PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting the appropriate PPE when handling **strontium peroxide** powder.



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Caption: PPE selection workflow for handling **strontium peroxide** powder.

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